

A Comprehensive Guide to the Thermochemical Properties of Ethyl Hydroxyalkanoates

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Compound of Interest

Compound Name: Ethyl 6-hydroxyoctanoate

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This technical guide provides a detailed overview of the thermochemical data available for ethyl hydroxyalkanoates, with a primary focus on ethyl lactate, a prominent and well-studied member of this class of compounds. The information compiled herein is essential for understanding the energetic properties of these molecules, which is critical for process design, safety assessments, and computational modeling in various research and development applications, including pharmaceuticals and sustainable chemistry.

Thermochemical Data of Ethyl Lactate

The following tables summarize the key thermochemical properties of ethyl lactate that have been experimentally determined and reported in the scientific literature.

Table 1: Enthalpy of Formation and Combustion of Ethyl Lactate

Property	Value	Conditions
Standard Enthalpy of Formation (Gas, $\Delta_f H^\circ_{\text{gas}}$)	$-627.9 \pm 2.4 \text{ kJ/mol}$	298.15 K
Heat of Combustion ($\Delta_c H^\circ$)	$-2686.2 \pm 1.0 \text{ kJ/mol}$ (-11,600 Btu/lb)	Standard Conditions

Note: The standard enthalpy of formation is a critically evaluated value. The heat of combustion has been converted from reported values of -6,500 cal/g and -270×10^5 J/kg.[1][2]

Table 2: Enthalpy of Vaporization of Ethyl Lactate

Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	Temperature (K)
51.3 kJ/mol	339 K
49.2 kJ/mol	323 K

Source: Critically evaluated data from the NIST Chemistry WebBook.[2]

Table 3: Vapor Pressure of Ethyl Lactate

Vapor Pressure	Temperature
1.16 mmHg	25.0 °C
1.2 mmHg	20.0 °C (68 °F)
1.6 hPa (1.2 mmHg)	20.0 °C
2.09 mmHg (0.279 kPa)	20.0 °C
3.75 mmHg	25.0 °C
4.00 mmHg (0.533 kPa)	30.0 °C

Note: Discrepancies in vapor pressure values at the same temperature may arise from variations in experimental techniques and calibration.[1][3][4][5][6]

Experimental Protocols

The determination of accurate thermochemical data relies on precise and well-controlled experimental methodologies. Below are detailed descriptions of the key techniques employed in the cited studies.

Combustion Calorimetry

The standard enthalpy of formation of ethyl lactate was determined using static bomb combustion calorimetry.

Methodology:

- **Sample Preparation:** High-purity ethyl lactate (mass fraction > 0.999) was used. The water content was determined using Karl Fischer titration.
- **Calorimeter:** An isoperibol combustion calorimeter with a static bomb was employed. The energy equivalent of the calorimeter was determined with high-purity benzoic acid.
- **Combustion:** A weighed sample of ethyl lactate was placed in a quartz crucible and ignited in the bomb, which was pressurized with pure oxygen.
- **Analysis:** The combustion products were analyzed to ensure complete combustion. The specific energy of combustion was calculated from the temperature rise of the calorimeter, and this value was used to derive the standard enthalpy of formation in the liquid phase. The gas-phase enthalpy of formation was then calculated using the enthalpy of vaporization.

Enthalpy of Vaporization Determination

The enthalpy of vaporization of ethyl lactate has been determined using various methods, including transpiration and correlation with vapor pressure data.

Transpiration Method:

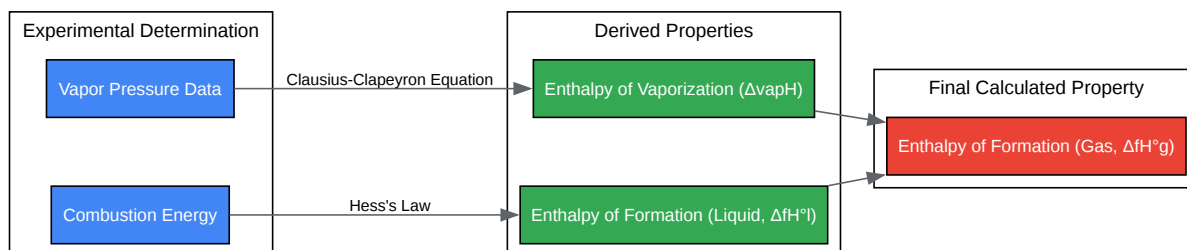
- A stream of an inert carrier gas (e.g., nitrogen or argon) is passed through or over a sample of the liquid ethyl lactate maintained at a constant temperature.
- The carrier gas becomes saturated with the vapor of the substance.
- The amount of vaporized substance is determined by trapping and quantifying it (e.g., by condensation and weighing, or by gas chromatography).
- The enthalpy of vaporization is calculated from the temperature dependence of the vapor pressure, which is derived from the amount of vaporized substance and the volume of the carrier gas.

Vapor Pressure Measurement (Isoteniscope Method):

- The vapor pressure of ethyl lactate was measured as a function of temperature using an isoteniscope.
- The sample is placed in a bulb connected to a manometer. The apparatus is heated, and the pressure at which the liquid's vapor pressure equals the external pressure is recorded at various temperatures.
- The enthalpy of vaporization can then be determined from the slope of a plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature, according to the Clausius-Clapeyron equation.[7]

Interrelation of Thermochemical Properties

The various thermochemical properties of a substance are interconnected. The following diagram illustrates the logical relationships between the key parameters discussed in this guide.



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Caption: Logical workflow for determining the gas-phase enthalpy of formation.

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References

- 1. L-ethyl 2-hydroxypropanoate -- Critically Evaluated Thermophysical Property Data from NIST/TRC Web Thermo Tables (WTT) [wtt-pro.nist.gov]
- 2. Propanoic acid, 2-hydroxy-, ethyl ester [webbook.nist.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Propanoic acid, 2-hydroxy-, ethyl ester, (L)- (CAS 687-47-8) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- To cite this document: BenchChem. [A Comprehensive Guide to the Thermochemical Properties of Ethyl Hydroxyalkanoates]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15334030#thermochemical-data-for-ethyl-hydroxyalkanoates]

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